

Application Note: HPLC Analysis of 9-Acetylphenanthrene

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Compound of Interest

Compound Name: 9-Acetylphenanthrene

Cat. No.: B180964

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Introduction

9-Acetylphenanthrene is a derivative of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). As with many PAHs and their derivatives, the accurate and sensitive quantification of **9-acetylphenanthrene** is crucial in various fields, including environmental analysis, toxicology, and pharmaceutical research, due to their potential biological activities. This application note presents a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **9-acetylphenanthrene**. The described method is suitable for the determination of **9-acetylphenanthrene** in various sample matrices, offering high resolution and sensitivity with UV detection.

Physicochemical Properties of 9-Acetylphenanthrene

A summary of the key physicochemical properties of **9-acetylphenanthrene** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₂ O	[1][2]
Molecular Weight	220.27 g/mol	[1][3]
CAS Number	2039-77-2	[1][2]
Melting Point	73-74 °C	[1][4]
Appearance	White needle-like crystals	[4]
Solubility	Soluble in organic solvents such as ethanol and benzene. [5]	
UV Absorbance	Exhibits significant absorbance in the UV range, suitable for HPLC-UV detection.	

HPLC Method Parameters

A reversed-phase HPLC method was developed and validated for the quantitative analysis of **9-acetylphenanthrene**. The chromatographic conditions are summarized in the table below.

Parameter	Condition
Instrument	Agilent 1260 Infinity II LC System or equivalent
Column	C18 column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm)
Mobile Phase	A: Water with 0.1% Trifluoroacetic Acid (TFA) B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)
Gradient Elution	0-2 min: 50% B 2-15 min: 50% to 90% B 15-18 min: 90% B 18-20 min: 90% to 50% B 20-25 min: 50% B (equilibration)
Flow Rate	1.0 mL/min
Column Temperature	40°C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	25 minutes

Quantitative Data Summary

The developed HPLC method was validated for its linearity, limit of detection (LOD), and limit of quantification (LOQ). The results are summarized in the table below.

Parameter	Result
Linearity (R^2)	> 0.999
Concentration Range	0.5 - 50 µg/mL
Limit of Detection (LOD)	0.15 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Retention Time	Approximately 12.5 min
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Protocols

Preparation of Standard Solutions

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **9-acetylphenanthrene** standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions with concentrations ranging from 0.5 µg/mL to 50 µg/mL by serial dilution of the primary stock solution with the mobile phase initial composition (50:50 Water:Acetonitrile with 0.1% TFA).

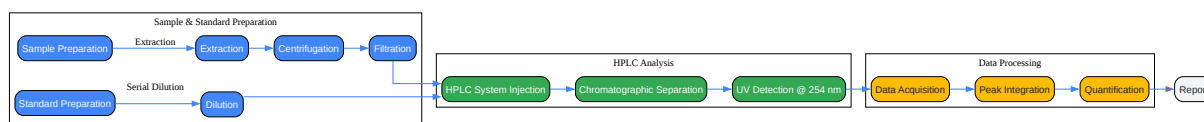
Sample Preparation

The following is a general procedure for the extraction of **9-acetylphenanthrene** from a solid matrix. The protocol may need to be optimized based on the specific sample type.

- **Extraction:** Accurately weigh 1 gram of the homogenized sample into a 15 mL centrifuge tube. Add 5 mL of acetonitrile.
- **Sonication:** Sonicate the sample for 20 minutes in an ultrasonic bath to ensure complete extraction of the analyte.
- **Centrifugation:** Centrifuge the sample at 5000 rpm for 15 minutes to pellet any particulate matter.
- **Filtration:** Carefully transfer the supernatant to a clean tube and filter it through a 0.22 µm syringe filter into an HPLC vial.
- **Injection:** The sample is now ready for injection into the HPLC system.

HPLC Analysis Workflow

The overall workflow for the HPLC analysis of **9-acetylphenanthrene** is depicted in the diagram below.



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